

# Standard operating procedure for handling sodium chromate.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Chromic acid, disodium salt,
decahydrate

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# Standard Operating Procedure for Handling Sodium Chromate

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the safe handling and use of sodium chromate in a laboratory setting. Adherence to these guidelines is critical to minimize risks associated with this hazardous chemical.

#### Introduction

Sodium chromate (Na<sub>2</sub>CrO<sub>4</sub>) is a yellow, crystalline, water-soluble solid.[1] It is a strong oxidizing agent and is classified as a human carcinogen, mutagen, and reproductive toxicant. [2][3][4] Due to its hazardous nature, strict safety protocols must be followed during its handling, storage, and disposal. This SOP is intended for all laboratory personnel working with sodium chromate.

### **Hazard Identification and Risk Assessment**

Sodium chromate is a highly toxic substance with multiple health hazards:



- Carcinogenicity: Classified as a Group 1 carcinogen, known to cause cancer in humans.[2]
- Mutagenicity: May cause heritable genetic damage.[3][4][6]
- Reproductive Toxicity: May damage fertility or the unborn child.[3][4][6]
- Acute Toxicity: Toxic if swallowed and fatal if inhaled.[2][3][4]
- Skin and Eye Damage: Causes severe skin burns and eye damage.[2][3][6]
- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[3][4][6]
- Organ Damage: Causes damage to organs through prolonged or repeated exposure.[4][6]

A thorough risk assessment should be conducted before any new experiment involving sodium chromate to identify potential exposure scenarios and implement appropriate control measures.

#### **Data Presentation**

Table 1: Physical and Chemical Properties of Sodium Chromate

Property	Value	Reference
Molecular Formula	Na <sub>2</sub> CrO <sub>4</sub>	[7]
Molecular Weight	161.97 g/mol	[7]
Appearance	Yellow crystalline solid	[1]
Melting Point	792°C	[8]
Density	2.7 g/cm <sup>3</sup>	[7]
Solubility	Soluble in water	[1][7]

Table 2: Occupational Exposure Limits for Sodium Chromate (as Cr(VI))



Organization	Limit	Notes	Reference
OSHA (PEL)	5 μg/m³ TWA	Applies to any operations or sectors for which the exposure limit in the Chromium (VI) standard is not stayed.	[9]
NIOSH (REL)	0.001 mg/m³ TWA (10-hour)	NIOSH considers all chromium (VI) compounds to be potential occupational carcinogens.	[5]
ACGIH (TLV)	0.0002 mg/m³ TWA (inhalable fraction)	A1: Confirmed human carcinogen; Skin, DSEN, RSEN notations.	[7]
EU-OEL	0.005 mg/m³ TWA	Limit value of 0.010 mg/m³ until January 17, 2025. For specific processes like welding, the limit is 0.025 mg/m³ until the same date.	[7]

## **Experimental Protocols**

- All work with solid sodium chromate or concentrated solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.[10]
- A designated area for working with sodium chromate should be established.[11]
- Ensure that a safety shower and eyewash station are readily accessible and have been tested within the last year.[8]

#### Methodological & Application





- Eye and Face Protection: ANSI-approved, tight-fitting safety goggles and a face shield are mandatory.[10]
- Skin Protection: A lab coat, full-length pants, and closed-toe shoes are required.[10]
   Chemical-resistant gloves (nitrile is a suitable option) must be worn.[12][13] Do not wear latex gloves.[13]
- Respiratory Protection: For situations where dust may be generated and engineering controls are insufficient, a NIOSH-approved respirator with a dust cartridge is necessary.[8]
- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the
  work area in the chemical fume hood by covering the surface with absorbent, disposable
  bench paper.
- Weighing: To minimize dust generation, weigh solid sodium chromate carefully. Use of an anti-static weigh boat can be beneficial.
- Solution Preparation: When preparing solutions, slowly add the sodium chromate to the solvent to avoid splashing.
- Storage: Store sodium chromate in a cool, dry, well-ventilated area, away from incompatible materials such as acids and combustible materials.[12][13] The container must be tightly closed and clearly labeled with the chemical name and all relevant hazard pictograms.[9][13] Store in a designated "Toxic" or "Carcinogen" storage area.[8]

Treat all spills of sodium chromate as a major spill.[13]

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[11]
- Alert: Notify your supervisor and the institutional safety office.[13]
- Secure the Area: Restrict access to the spill area.[11]
- Cleanup (if trained): Only personnel trained in hazardous waste cleanup should perform this task.[11]
  - Don the appropriate PPE, including respiratory protection.[14]



- For solid spills, gently cover with an inert absorbent material to avoid raising dust.[15]
- For liquid spills, contain the spill with absorbent dikes.[15]
- Carefully collect the spilled material and absorbent into a labeled hazardous waste container.[9][15]
- Decontaminate the spill area with soap and water.[13]
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[11]
- Segregation: All waste contaminated with sodium chromate, including gloves, bench paper, and disposable labware, must be collected in a designated hazardous waste container.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste Sodium Chromate" and include the appropriate hazard pictograms.
- Disposal: Arrange for the disposal of the hazardous waste through the institution's environmental health and safety office.[16] Do not dispose of sodium chromate down the drain.[9]

Immediate medical attention is required for any exposure.[3]

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[10]
- Skin Contact: Immediately remove all contaminated clothing.[13] Flush the skin with copious amounts of water for at least 15 minutes.[10] Seek immediate medical attention.[13]
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes, lifting the upper and lower eyelids.[10] Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting.[2][10] Rinse the mouth with water.[10] Seek immediate medical attention.[13]

### **Mandatory Visualizations**

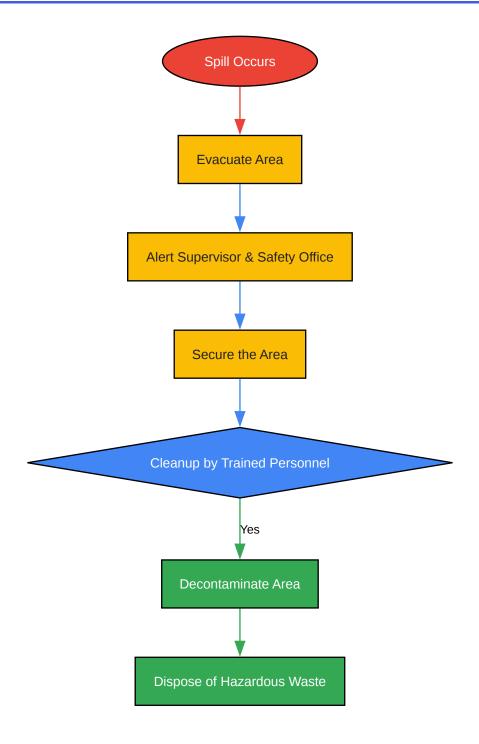




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Caption: General workflow for handling sodium chromate.





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Caption: Emergency spill response workflow for sodium chromate.

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- To cite this document: BenchChem. [Standard operating procedure for handling sodium chromate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078661#standard-operating-procedure-for-handling-sodium-chromate]

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